

1-(4-Methoxy-1-naphthyl)ethanone chemical properties

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Compound of Interest

Compound Name: 1-(4-Methoxy-1-naphthyl)ethanone

Cat. No.: B1219363

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An In-depth Technical Guide to the Chemical Properties of **1-(4-Methoxy-1-naphthyl)ethanone**

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-(4-Methoxy-1-naphthyl)ethanone, also known as 4'-methoxynaphthylethyl ketone, is an aromatic ketone with noteworthy applications as a fluorescent dye, photosensitive agent, and a crucial intermediate in pharmaceutical synthesis.^{[1][2]} This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis and characterization, and insights into its reactivity and potential applications in medicinal chemistry and materials science.

Chemical and Physical Properties

1-(4-Methoxy-1-naphthyl)ethanone is a white to pale yellow crystalline solid under standard conditions.^[1] Its structure, featuring a naphthalene ring substituted with a methoxy group, contributes to its distinct chemical properties and reactivity.^[1]

Table 1: Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1][3][4]
Molecular Weight	200.23 g/mol	[1][3][4]
Appearance	Colorless to pale yellow solid	[1]
Odor	Peculiar, characteristic of methoxy-substituted naphthalene derivatives	[1][2]
Melting Point	Related methoxynaphthalene derivatives melt in the range of 70-110°C	[1]
Water Solubility	Limited	[1]
Calculated XLogP3-AA	2.8	[1][3]
CAS Number	24764-66-7	[4]

Experimental Protocols

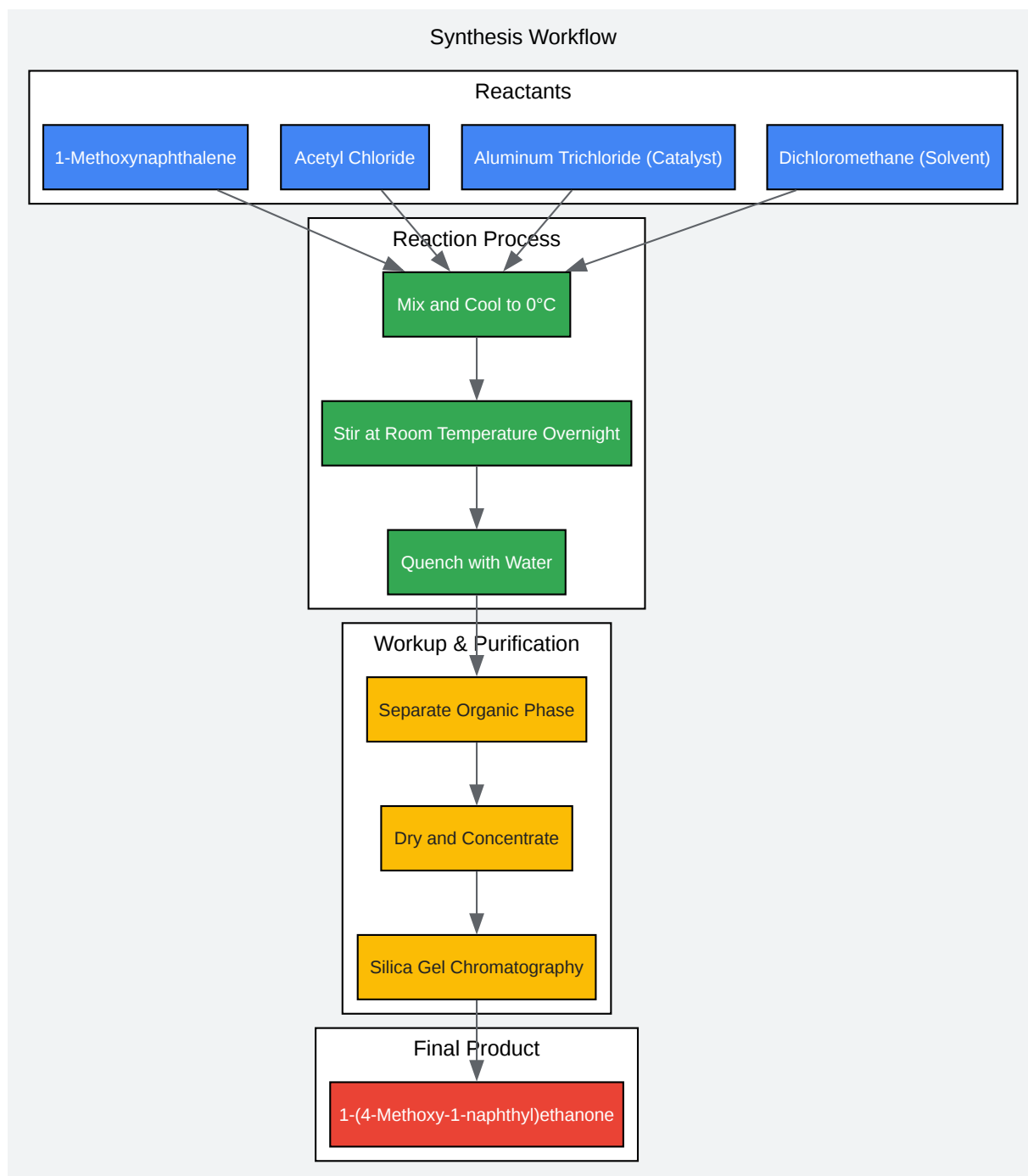
Synthesis via Friedel-Crafts Acylation

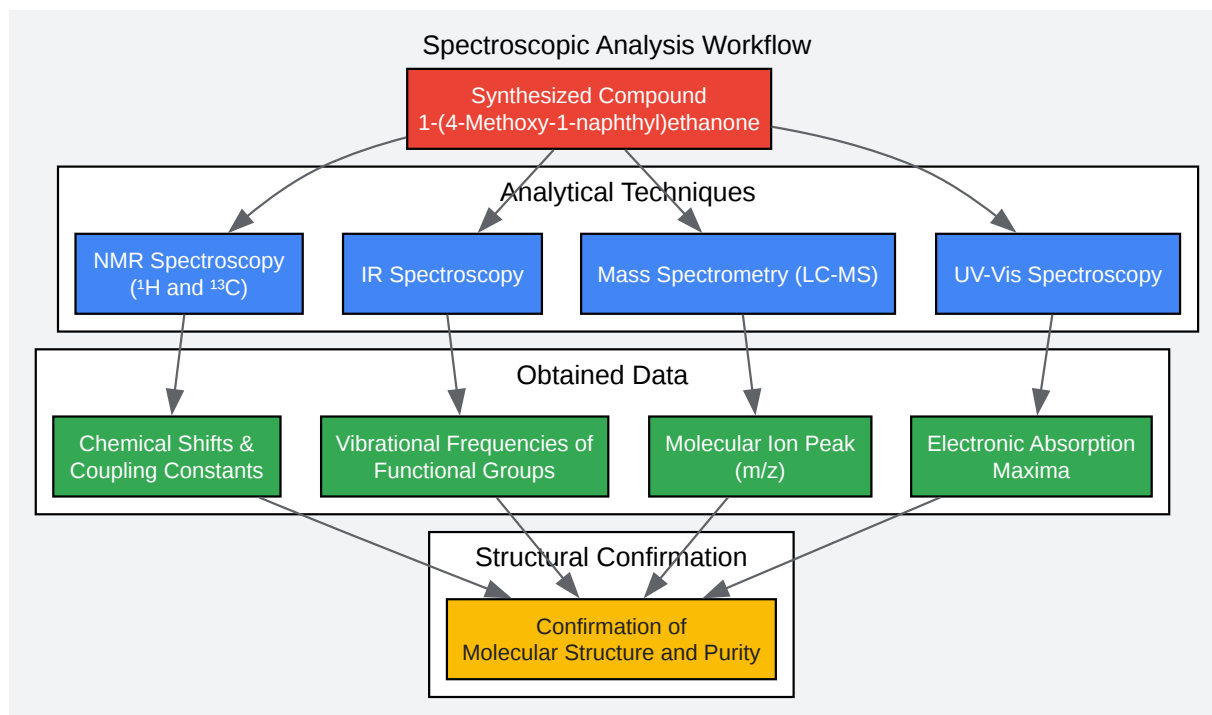
The most common method for synthesizing **1-(4-Methoxy-1-naphthyl)ethanone** is through the Friedel-Crafts acylation of 1-methoxynaphthalene.[1]

Methodology:

- **Reaction Setup:** Aluminum trichloride (AlCl₃, 6 mmol) is suspended in anhydrous dichloromethane (12 mL) and cooled to 0°C under a nitrogen atmosphere.[5]
- **Addition of Acetylating Agent:** Acetyl chloride (3 mmol) is slowly added to the cooled suspension.[5]
- **Introduction of Substrate:** The mixture is stirred at room temperature for 10 minutes, after which 1-methoxynaphthalene (3 mmol) is added.[5]

- Reaction Progression: The reaction is continued overnight with stirring at room temperature.
[\[5\]](#)
- Quenching and Extraction: Upon completion, the reaction is quenched with water. The organic phase is separated, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.[\[5\]](#)
- Purification: The resulting residue is purified by silica gel column chromatography, using an eluent of ethyl acetate/petroleum ether (1:15 v/v), to yield the final product as a white solid.
[\[5\]](#)





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